

An In-depth Technical Guide to the Safety and Handling of Dimethyl Succinylsuccinate

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Compound of Interest

Compound Name: Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate

Cat. No.: B1329662

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for Dimethyl Succinylsuccinate (CAS 6289-46-9). It is intended for laboratory personnel and professionals in research and drug development who may work with this compound. This document outlines the known hazards, handling procedures, personal protective equipment, emergency protocols, and relevant experimental methodologies for safety assessment.

Chemical Identification and Properties

Dimethyl Succinylsuccinate, also known as **Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate** or DMSS, is an organic compound used as an intermediate in the synthesis of pharmaceuticals and high-performance pigments, such as pigment red 122 and pigment violet 19.^{[1][2][3]} It is important to distinguish this compound from Dimethyl Succinate (CAS 106-65-0), a different chemical substance.

Chemical Identifiers

Identifier	Value
Chemical Name	Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate
Synonyms	Dimethyl succinylsuccinate, DMSS, Dimethyl 1,4-cyclohexanedione-2,5-dicarboxylate, Succinosuccinic acid dimethyl ester ^{[4][5][6]}
CAS Number	6289-46-9 ^{[4][5]}
EC Number	228-528-9 ^{[4][7]}
Molecular Formula	C ₁₀ H ₁₂ O ₆ ^{[4][5]}
Molecular Weight	228.20 g/mol ^[5]
InChI Key	MHKKFFHWMKEBDW-UHFFFAOYSA-N ^[8]

Physical and Chemical Properties

Property	Value	Source
Physical State	White to light yellow-green fine crystalline powder. ^{[1][4]}	ECHEMI, ChemicalBook
Melting Point	154-157 °C ^[4]	Chemical-Suppliers, Sigma-Aldrich
Boiling Point	350.5 ± 42.0 °C at 760 mmHg ^{[8][9]}	Vulcanchem, Kindchem
Flash Point	156.1 ± 27.9 °C ^{[9][10]}	Kindchem, Echemi
Density	1.3 ± 0.1 g/cm ³ ^{[9][10]}	Kindchem, Echemi
Water Solubility	0.0016 g/L (very low) ^{[1][2][9]}	ChemicalBook, Echemi, Kindchem
Storage Class	11 (Combustible Solids)	Sigma-Aldrich

Hazard Identification and GHS Classification

There is some inconsistency in the reported GHS classification for Dimethyl Succinylsuccinate. Most suppliers state that the substance does not meet the criteria for classification or provide no symbol or signal word.[\[6\]](#)[\[7\]](#) However, some sources indicate potential hazards.

- Echemi Safety Data Sheet: Classifies the substance as "Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 3" with the hazard statement H412: Harmful to aquatic life with long lasting effects.[\[7\]](#)
- ChemicalBook & Chemical-Suppliers.com: List risk codes R36/37/38, indicating it is "Irritating to eyes, respiratory system and skin".[\[1\]](#)[\[4\]](#)

Given these discrepancies, it is prudent to handle the compound as potentially irritating and environmentally harmful.

Precautionary Statements

The most consistently cited precautionary statements are related to its potential environmental impact:

- P273: Avoid release to the environment.[\[7\]](#)
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[7\]](#)

Safe Handling and Storage

Precautions for Safe Handling

- Handle in a well-ventilated place.[\[7\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[9\]](#)
- Keep containers tightly closed when not in use.

Conditions for Safe Storage

- Store in a tightly closed container.[2][9]
- Store in a dry, cool, and well-ventilated area.[2][7]
- Keep away from incompatible materials and foodstuff containers.[9]

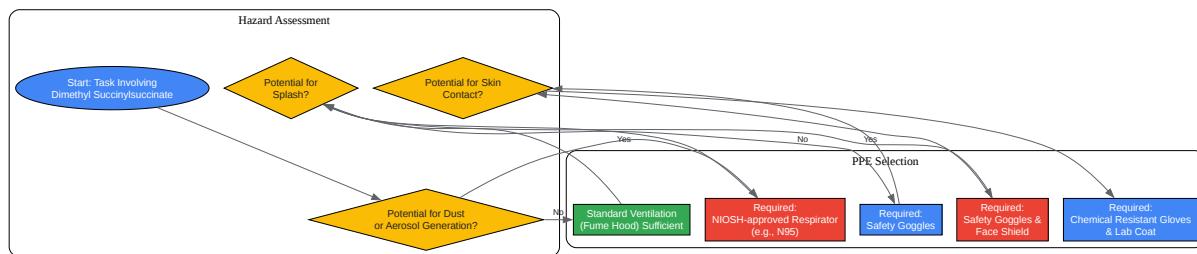
Personal Protective Equipment (PPE) and Exposure Controls

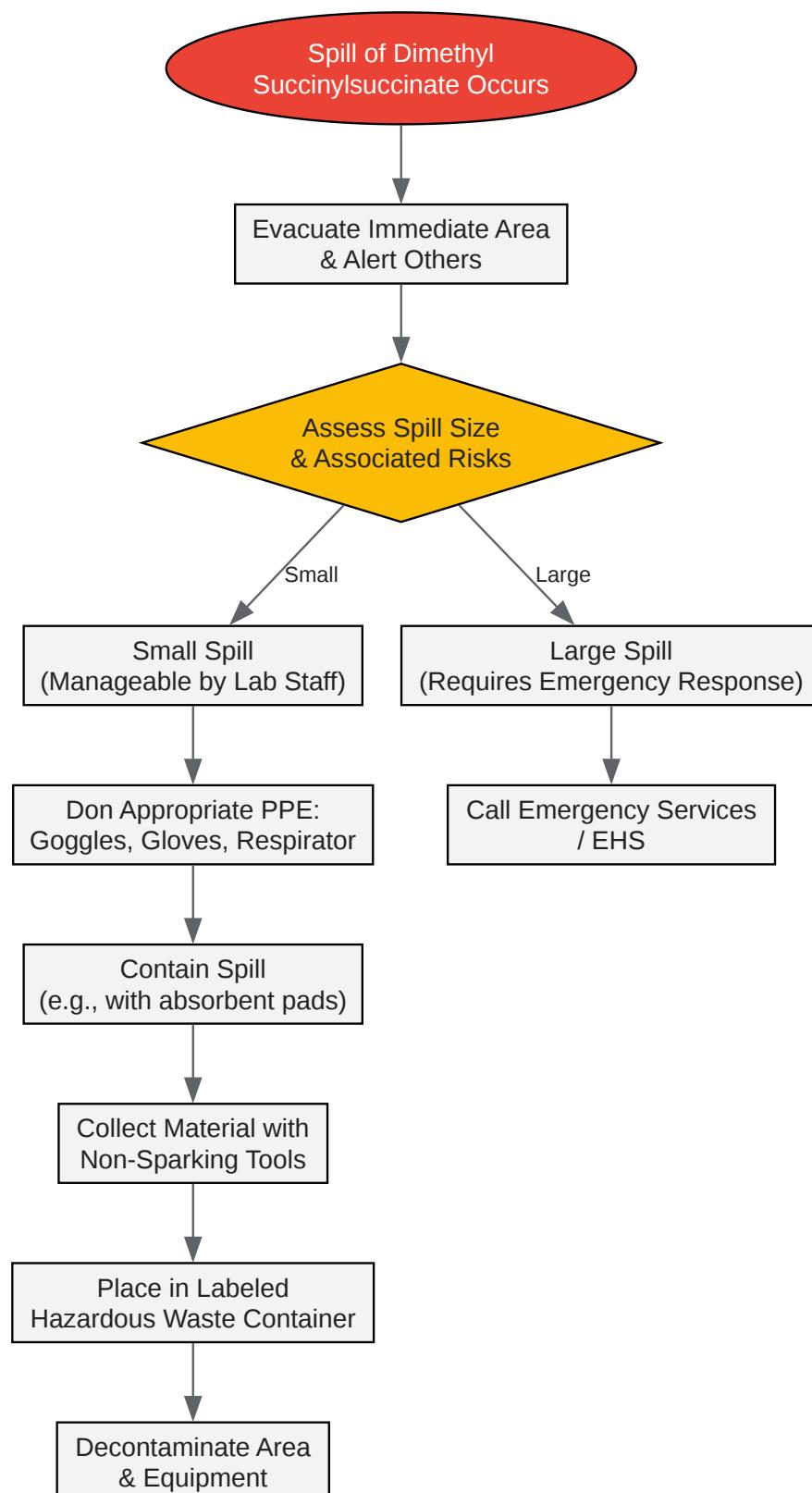
Engineering Controls

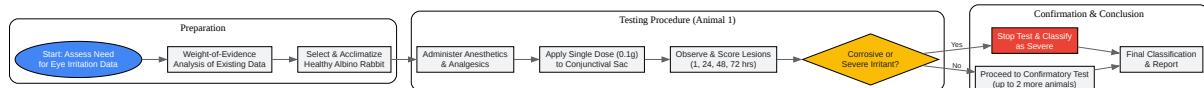
- Work with flammable and combustible liquids should be conducted in a properly functioning chemical fume hood or other ventilated enclosure.[11][12]
- Ensure the work area is equipped with an eyewash station and a safety shower.[12]

Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4]
- Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile, minimum 4mil thickness) and protective clothing to prevent skin contact.[7][12]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced (e.g., when dust or aerosols are generated), use a full-face respirator with an appropriate filter (e.g., type N95 or ABEK).





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References

- 1. 6289-46-9 | CAS DataBase [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. nbinno.com [nbino.com]
- 4. Dimethyl Succinyl Succinate | CAS 6289-46-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. CAS 6289-46-9: Dimethyl succinylsuccinate | CymitQuimica [cymitquimica.com]
- 6. 1,4-Cyclohexanedicarboxylic acid, 2,5-dioxo-, 1,4-dimethyl ester | C10H12O6 | CID 94866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. Dimethyl 2,5-dioxocyclohexane-1,4-dicarboxylate (6289-46-9) for sale [vulcanchem.com]
- 9. echemi.com [echemi.com]
- 10. echemi.com [echemi.com]
- 11. cmu.edu [cmu.edu]
- 12. ehs.yale.edu [ehs.yale.edu]

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